

FzM1 Technical Support Center: Troubleshooting Precipitation in Aqueous Solutions

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Compound of Interest

Compound Name: FzM1

Cat. No.: B10764507

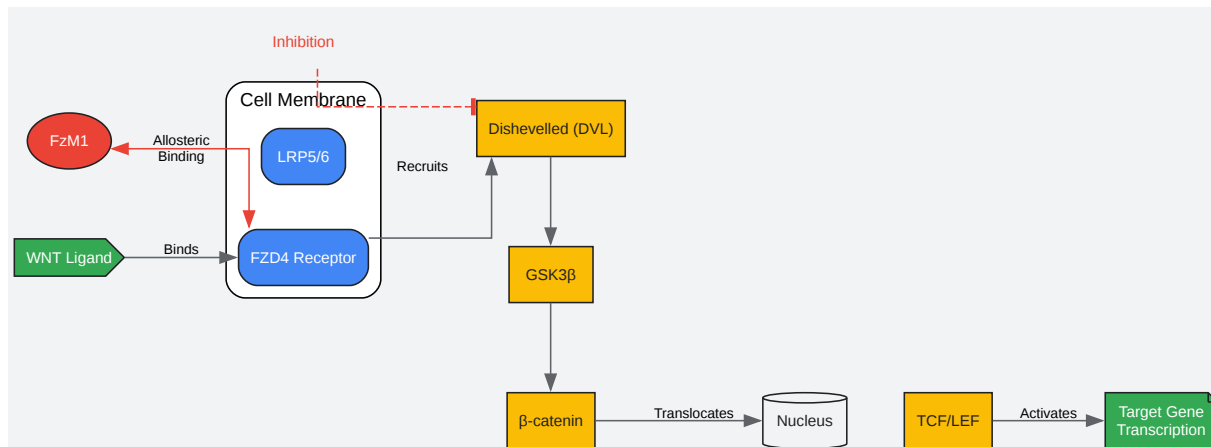
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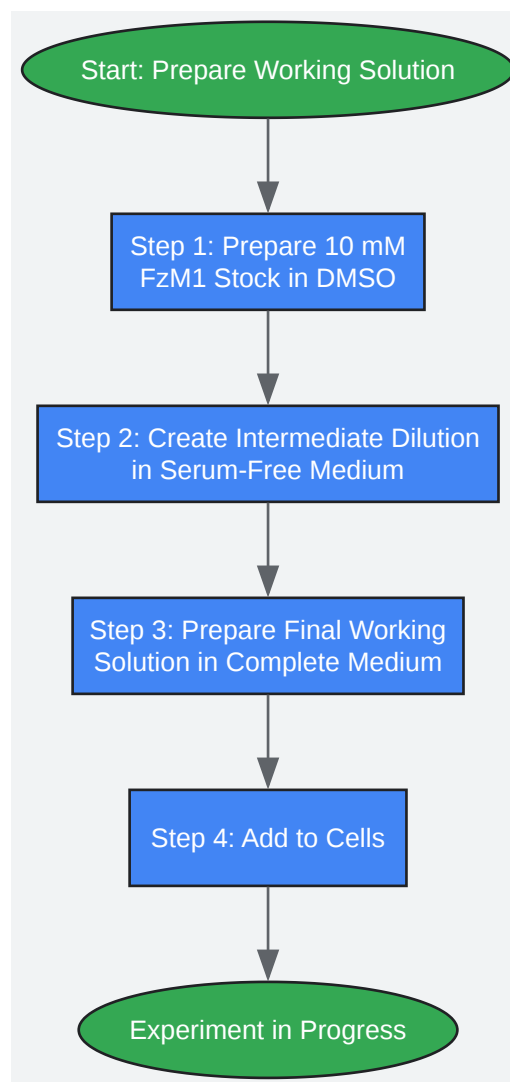
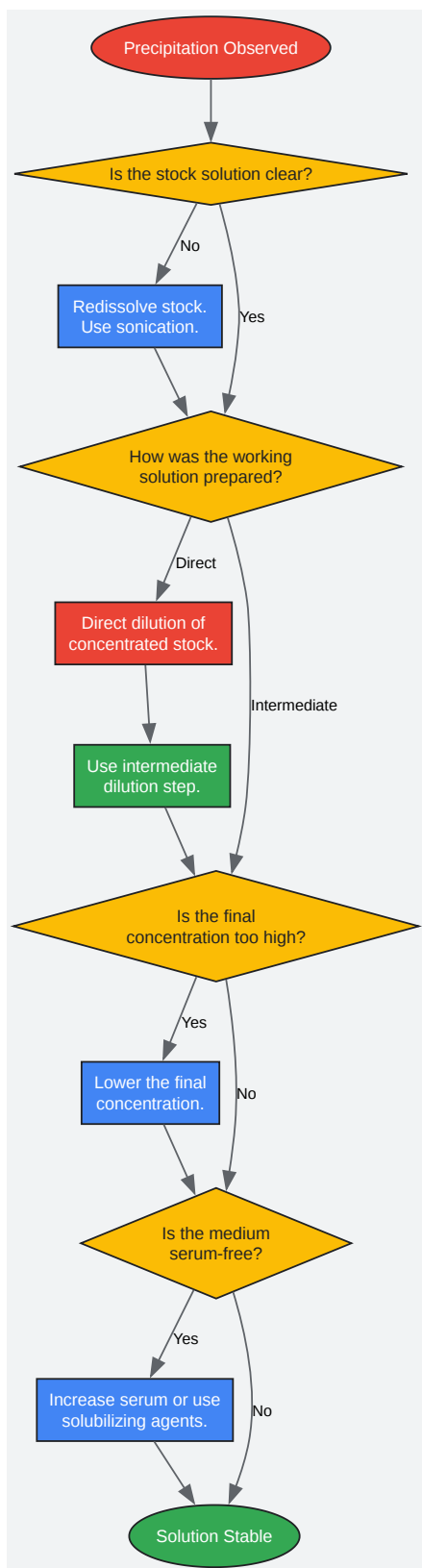
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on avoiding and troubleshooting precipitation issues with **FzM1**, a negative allosteric modulator of the Frizzled-4 (FZD4) receptor, in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **FzM1** and its mechanism of action?

FzM1 is a negative allosteric modulator (NAM) of the Frizzled receptor FZD4. It binds to an allosteric site on the intracellular loop 3 (ICL3) of FZD4, which alters the receptor's conformation. This change inhibits the WNT/ β -catenin signaling pathway.[1][2] In experimental settings, **FzM1** has been shown to reduce WNT5A-dependent WNT responsive element (WRE) activity.[2]





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References

- 1. FzM1 | Wnt/beta-catenin | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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